

# Methyl N-boc-3-chloro-L-alaninate physical and chemical properties

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## Compound of Interest

Compound Name: Methyl N-boc-3-chloro-L-alaninate

Cat. No.: B041064

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## An In-depth Technical Guide to Methyl N-boc-3-chloro-L-alaninate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl N-boc-3-chloro-L-alaninate** is a chiral building block of significant interest in synthetic organic chemistry and drug discovery. As a derivative of the amino acid L-alanine, it incorporates both a chlorine atom and a tert-butyloxycarbonyl (Boc) protecting group, making it a versatile intermediate for the synthesis of modified peptides, unnatural amino acids, and various heterocyclic compounds. The presence of the chloro-substituent at the  $\beta$ -position provides a reactive handle for nucleophilic substitution reactions, enabling the introduction of diverse functionalities. This guide provides a comprehensive overview of the physical and chemical properties of **Methyl N-boc-3-chloro-L-alaninate**, including detailed experimental protocols and analytical data to support its use in research and development.

### Physical and Chemical Properties

**Methyl N-boc-3-chloro-L-alaninate** is a white to off-white solid at room temperature.<sup>[1]</sup> It is soluble in organic solvents such as chloroform, dichloromethane, and ethyl acetate. Key physical and chemical data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>16</sub> ClNO <sub>4</sub>	[1]
Molecular Weight	237.68 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	651035-84-6	
Purity (by NMR)	≥98.0%	[1]
Predicted Density	1.161 ± 0.06 g/cm <sup>3</sup>	
Predicted pKa	10.44 ± 0.46	
Storage Conditions	Long-term at -20°C (3 years), Short-term at 4°C (2 years)	[1]

## Synthesis and Purification

The most common synthetic route to **Methyl N-boc-3-chloro-L-alaninate** involves the chlorination of its precursor, N-Boc-L-serine methyl ester. This transformation is typically achieved using a chlorinating agent such as thionyl chloride.

## Experimental Protocol: Synthesis of Methyl N-boc-3-chloro-L-alaninate

This protocol is a representative procedure based on established methods for the chlorination of β-hydroxy amino acid derivatives.

Materials:

- N-Boc-L-serine methyl ester
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous Dichloromethane (DCM)
- Pyridine (optional, as a base)

- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- **Dissolution:** Dissolve N-Boc-L-serine methyl ester in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0 °C in an ice bath.
- **Addition of Chlorinating Agent:** Slowly add thionyl chloride (typically 1.1 to 1.5 equivalents) dropwise to the stirred solution. If desired, a base like pyridine can be added to neutralize the HCl generated during the reaction.
- **Reaction:** Allow the reaction mixture to stir at 0 °C for a specified time (e.g., 1-2 hours) and then warm to room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until the effervescence ceases. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Extraction:** Extract the aqueous layer with dichloromethane.
- **Washing:** Combine the organic layers and wash sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

## Experimental Protocol: Purification by Column Chromatography

The crude **Methyl N-boc-3-chloro-L-alaninate** can be purified by silica gel column chromatography.

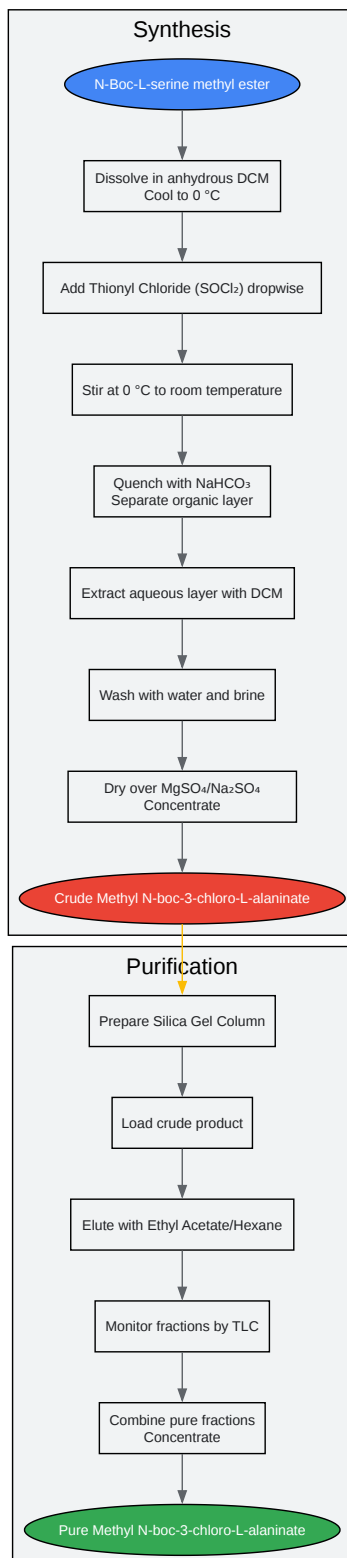
#### Materials:

- Crude **Methyl N-boc-3-chloro-L-alaninate**
- Silica gel (230-400 mesh)
- Eluent system (e.g., a mixture of ethyl acetate and hexane)

#### Procedure:

- Column Packing: Prepare a silica gel column using the chosen eluent system.
- Sample Loading: Dissolve the crude product in a minimal amount of the eluent or a suitable solvent and load it onto the column.
- Elution: Elute the column with the chosen solvent system, collecting fractions.
- Fraction Analysis: Monitor the fractions by TLC to identify those containing the pure product.
- Concentration: Combine the pure fractions and remove the solvent under reduced pressure to yield purified **Methyl N-boc-3-chloro-L-alaninate**.

## Synthesis and Purification Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis and purification of **Methyl N-boc-3-chloro-L-alaninate**.

## Analytical Characterization

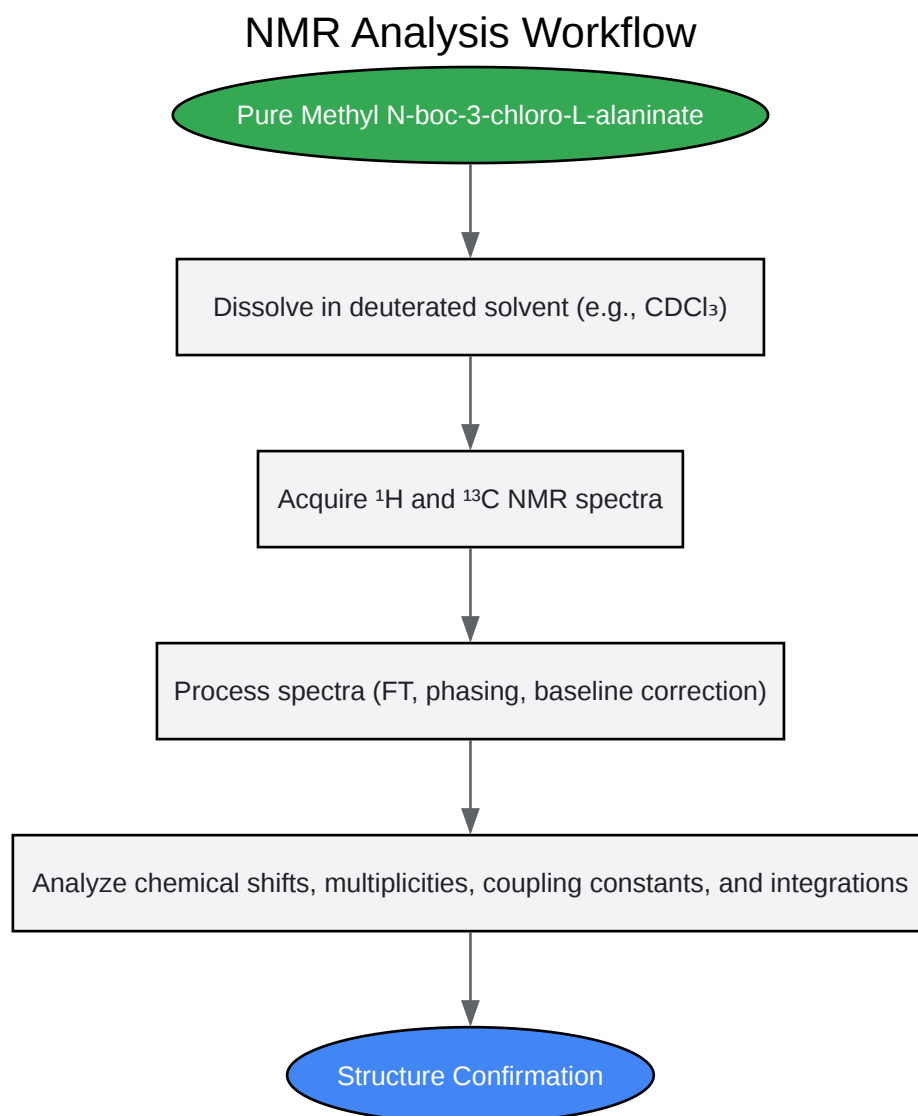
The structure and purity of **Methyl N-boc-3-chloro-L-alaninate** are typically confirmed by nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

A Certificate of Analysis for a commercial sample of **Methyl N-boc-3-chloro-L-alaninate** confirms that the  $^1\text{H}$  NMR spectrum is consistent with the expected structure.<sup>[1]</sup> While specific peak assignments are not provided in the available documentation, a general protocol for NMR analysis is described below.

### Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve a small amount of the purified compound in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- **Data Acquisition:** Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a high-field NMR spectrometer.
- **Data Processing and Analysis:** Process the spectra (Fourier transformation, phasing, and baseline correction) and analyze the chemical shifts, multiplicities, coupling constants, and integrations to confirm the structure.



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Caption: General workflow for the NMR analysis of **Methyl N-boc-3-chloro-L-alaninate**.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

Experimental Protocol: Mass Spectrometry Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile).

- **Data Acquisition:** Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions to confirm the compound's identity.

## Stability and Reactivity

The Boc protecting group is stable under neutral and basic conditions but is readily cleaved under acidic conditions (e.g., with trifluoroacetic acid or hydrochloric acid). The chloro-substituent at the  $\beta$ -position is susceptible to nucleophilic displacement, which is a key aspect of its utility in synthesis. The compound should be stored at low temperatures to ensure long-term stability.[1]

## Applications in Drug Development

**Methyl N-boc-3-chloro-L-alaninate** serves as a valuable intermediate in the synthesis of various active pharmaceutical ingredients and research compounds.[2] Its chirality and functional handles allow for the stereoselective synthesis of complex molecules with potential therapeutic applications. The ability to introduce a wide range of substituents at the  $\beta$ -position via nucleophilic substitution of the chloride makes it a versatile tool for generating libraries of compounds for drug screening and lead optimization.

## Conclusion

This technical guide provides essential information on the physical and chemical properties, synthesis, purification, and analysis of **Methyl N-boc-3-chloro-L-alaninate**. The detailed protocols and compiled data are intended to support researchers and drug development professionals in the effective utilization of this important synthetic building block. Adherence to the described experimental procedures will facilitate the reliable preparation and characterization of this compound for its application in the synthesis of novel molecules with potential biological activity.

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## References

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